

Introduction: The Molecular Profile of 3,5-Dimethylphenyl Acetate

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Compound of Interest

Compound Name: 3,5-Dimethylphenyl acetate

CAS No.: 877-82-7

Cat. No.: B2364443

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3,5-Dimethylphenyl acetate (CAS No. 877-82-7) is an aromatic ester with the molecular formula $C_{10}H_{12}O_2$.^{[1][2][3]} Structurally, it consists of a phenyl ring substituted with two methyl groups at the 3 and 5 positions, and an acetate functional group attached via an ester linkage. This compound, with a molecular weight of approximately 164.20 g/mol, typically presents as a colorless to pale yellow liquid with a characteristically sweet and pleasant odor.^{[1][2][3][4]}

While not extensively documented for specific biological mechanisms, its true value in the scientific community lies in its role as a versatile building block and intermediate in organic synthesis.^{[1][4]} The 3,5-dimethylphenyl moiety is a structural component in molecules investigated for various therapeutic applications, including the inhibition of melanin production and as part of GnRH receptor antagonists.^{[1][5]} Understanding its core physical properties is therefore paramount for its effective use in reaction design, purification, and formulation within research and development settings. This guide provides a detailed examination of these properties, the methodologies for their determination, and the scientific rationale behind these experimental choices.

Core Physicochemical Properties

A precise understanding of a compound's physical properties is fundamental for its application in a laboratory setting. These parameters dictate choices for reaction conditions, purification strategies (e.g., distillation, crystallization), and analytical method development. The key physical properties of **3,5-Dimethylphenyl acetate** are summarized below.

Property	Value	Source(s)
CAS Number	877-82-7	[1][3][6]
Molecular Formula	C ₁₀ H ₁₂ O ₂	[1][2][3][6]
Molecular Weight	164.20 g/mol	[1][2][3][6]
Appearance	Colorless to pale yellow liquid	[4]
Odor	Sweet, pleasant	[4]
Boiling Point	~237°C (estimate)	[3]
Density	~1.062 g/mL (estimate)	[3]
Refractive Index (n ₂₀ /D)	~1.5070 (estimate)	[3]
Solubility	Moderately soluble in water; soluble in organic solvents	[4]

Experimental Determination of Key Physical Properties

The data presented above are derived from a combination of experimental and estimated values. For rigorous scientific application, particularly in drug development where standards are exacting, in-house validation of these properties is crucial. The following sections detail the standardized protocols for these determinations.

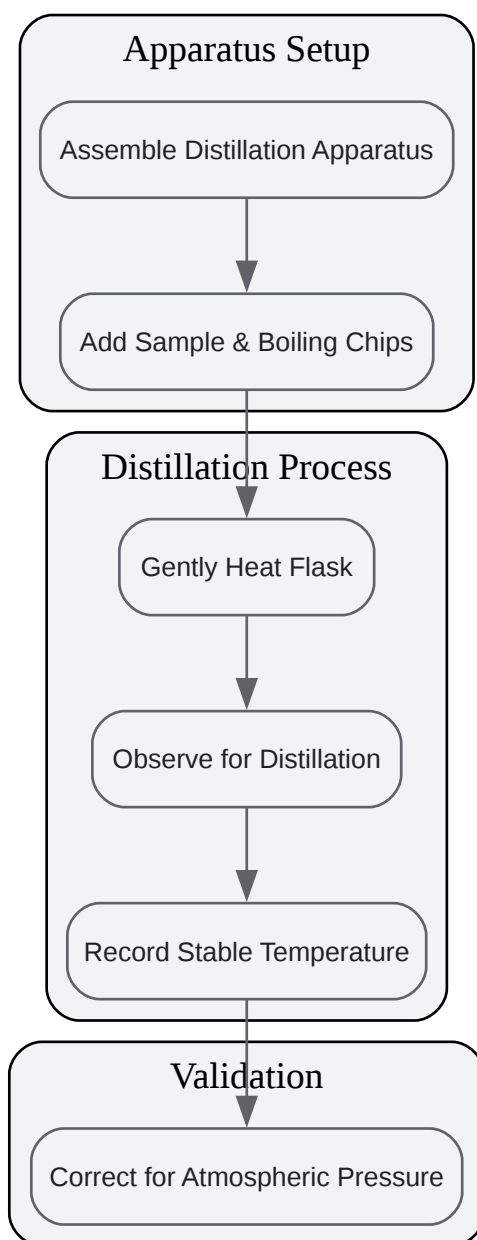
Boiling Point Determination

Expertise & Experience: The boiling point is a critical indicator of a substance's volatility and is essential for designing purification protocols like distillation. The choice of method, such as distillation under reduced pressure, is often employed for high-boiling-point compounds to prevent thermal decomposition.

Methodology: Simple Distillation at Atmospheric Pressure

- **Apparatus Setup:** Assemble a simple distillation apparatus using a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask. Ensure all glass joints are properly sealed.
- **Sample Preparation:** Place a sample of **3,5-Dimethylphenyl acetate** and a few boiling chips into the round-bottom flask.
- **Heating:** Gently heat the flask using a heating mantle.
- **Observation:** Record the temperature at which a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point. The thermometer bulb must be positioned just below the side arm of the distillation head to ensure an accurate reading of the vapor temperature.
- **Validation:** The observed boiling point should be corrected for atmospheric pressure if it deviates significantly from standard pressure (760 mmHg).

Workflow for Boiling Point Determination



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Caption: Workflow for determining the boiling point via simple distillation.

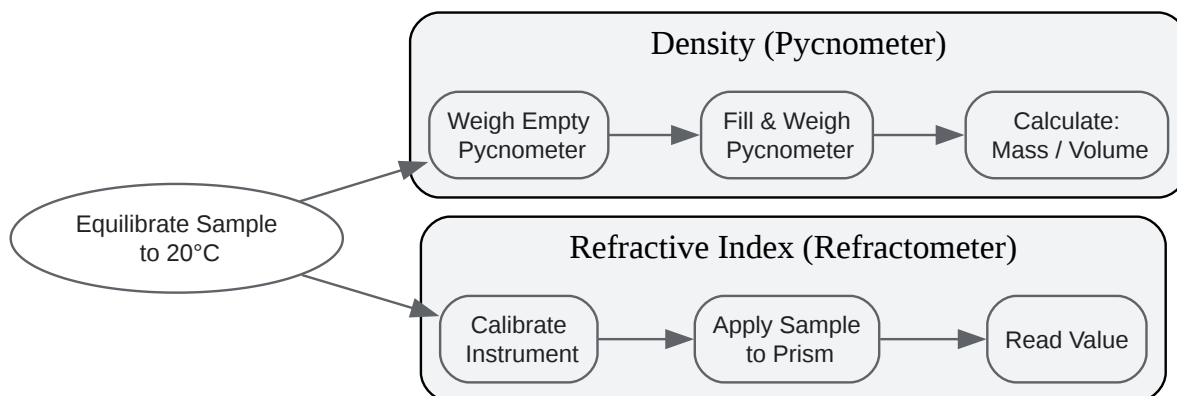
Density and Refractive Index Measurement

Expertise & Experience: Density is a fundamental property used in quality control and for converting mass to volume. The refractive index is a measure of how light propagates through the substance and is a highly sensitive indicator of purity. Both are typically measured at a standard temperature (e.g., 20°C or 25°C) for comparability.

Methodology: Pycnometry and Refractometry

- Temperature Equilibration: Allow the sample of **3,5-Dimethylphenyl acetate** to equilibrate to a constant temperature (e.g., 20°C) in a water bath.
- Density Measurement (Pycnometer):
 - Weigh a clean, dry pycnometer (a flask with a specific, known volume).
 - Fill the pycnometer with the temperature-equilibrated sample and weigh it again.
 - The density is calculated by dividing the mass of the sample by the known volume of the pycnometer.
- Refractive Index Measurement (Abbe Refractometer):
 - Calibrate the refractometer using a standard of known refractive index (e.g., distilled water).
 - Apply a small drop of the temperature-equilibrated sample to the prism of the refractometer.
 - Close the prism and allow the temperature to stabilize.
 - Adjust the instrument to bring the dividing line between the light and dark fields into sharp focus at the crosshairs.
 - Read the refractive index from the instrument's scale.

Workflow for Density and Refractive Index Measurement



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Caption: Parallel workflows for measuring density and refractive index.

Spectroscopic & Analytical Characterization

The identity and purity of a compound are its most critical physical characteristics in a research context. A combination of spectroscopic techniques provides a definitive "fingerprint."

Trustworthiness: A multi-technique approach ensures a self-validating system. For instance, the molecular weight determined by Mass Spectrometry must be consistent with the structure elucidated by NMR.

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio (m/z) of the molecule and its fragments. For **3,5-Dimethylphenyl acetate**, electron ionization (EI) mass spectrometry would show a molecular ion peak ($[M]^+$) at m/z 164, confirming its molecular weight.[1][2]

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR are indispensable for confirming the carbon-hydrogen framework.

- ^1H NMR: The spectrum is expected to show distinct singlets for the aromatic protons, the two equivalent aryl methyl groups, and the acetyl methyl group, with integrations corresponding to the number of protons.[1]

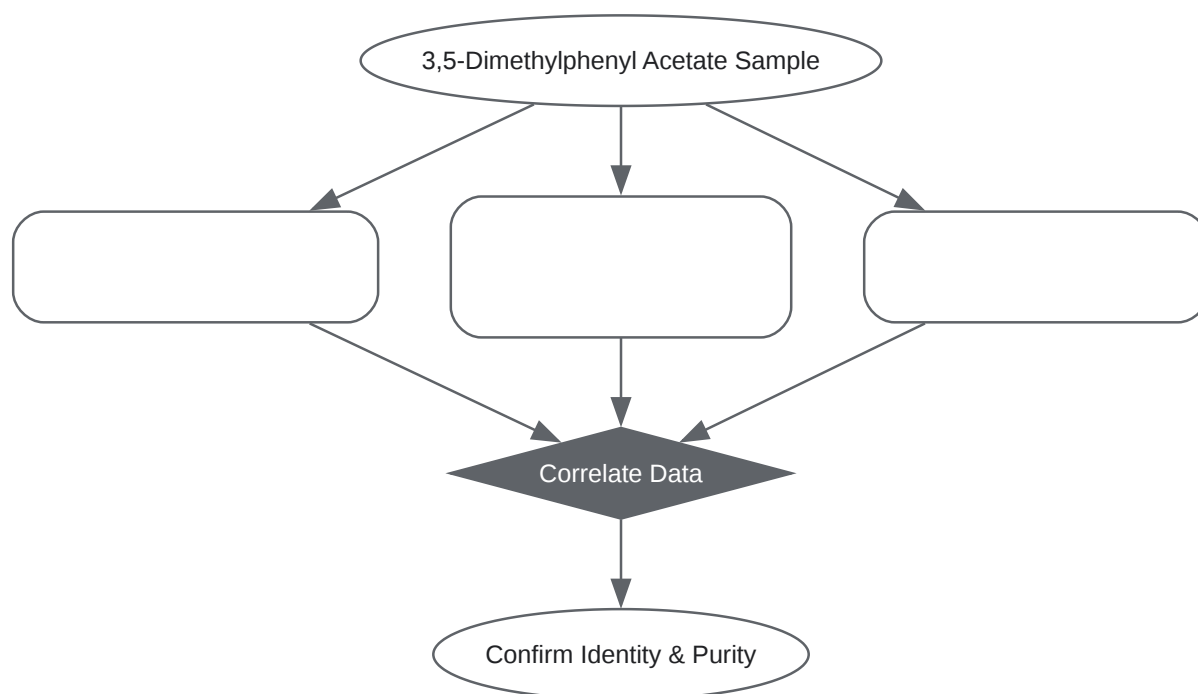
- ^{13}C NMR: The spectrum will show unique signals for the carbonyl carbon, the different aromatic carbons (ipso, ortho, meta, para positions relative to the ester), and the methyl carbons, confirming the molecular symmetry and structure.[1][7]

Infrared (IR) Spectroscopy

IR spectroscopy identifies the functional groups present in the molecule. The IR spectrum of **3,5-Dimethylphenyl acetate** will exhibit characteristic absorption bands:

- A strong C=O (carbonyl) stretch for the ester group, typically around $1735\text{-}1750\text{ cm}^{-1}$. [1]
- C-O stretching vibrations in the $1000\text{-}1300\text{ cm}^{-1}$ region. [1]
- Aromatic C=C stretching vibrations in the $1450\text{-}1600\text{ cm}^{-1}$ region and C-H stretches above 3000 cm^{-1} . [1]

General Workflow for Analytical Characterization



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Caption: Integrated workflow for the spectroscopic confirmation of the compound.

Synthesis and Safety Considerations

Synthetic Context

3,5-Dimethylphenyl acetate is most commonly synthesized via the direct esterification of 3,5-dimethylphenol with acetic anhydride.[1][3][8] This reaction is typically straightforward but understanding the starting materials and potential side products is crucial for interpreting analytical data and assessing purity.

Protocol: Synthesis via Acylation

- **Reactant Charging:** In a fume hood, charge a round-bottom flask with 3,5-dimethylphenol (1.0 eq) and acetic anhydride (~2.0 eq).[8]
- **Reaction:** Reflux the mixture for 1-2 hours.[8]
- **Workup:** After cooling, the mixture is poured into water and extracted with an organic solvent like methylene chloride.[8]
- **Purification:** The organic phase is washed with an aqueous base (e.g., sodium hydroxide solution) to remove unreacted phenol, followed by water. The solvent is then removed under reduced pressure to yield the crude product.[8] Further purification can be achieved by vacuum distillation.

Safety and Handling

While a comprehensive Safety Data Sheet (SDS) should always be consulted, general safety precautions are necessary.

- **Hazards:** The compound may cause skin irritation and poses health risks if inhaled or ingested.[4] It is classified as Harmful if swallowed (H302).[3]
- **Handling:** Always handle in a well-ventilated area or fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[9]
- **Storage:** Keep containers tightly closed in a dry, cool, and well-ventilated place, away from strong oxidizing agents.[9]

Conclusion

3,5-Dimethylphenyl acetate is a valuable chemical intermediate whose utility in research and development is underpinned by its distinct physical and chemical properties. This guide has provided a comprehensive overview of its key characteristics, from macroscopic properties like boiling point and density to the microscopic details revealed by spectroscopic analysis. The experimental protocols and workflows described herein offer a framework for the rigorous, in-house validation required for high-level scientific applications. A thorough understanding and application of this knowledge are essential for any researcher utilizing this compound in the synthesis of novel molecules for drug discovery and materials science.

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